

sulfaguanidine discovery and development timeline

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Compound Focus: Sulfaguanidine

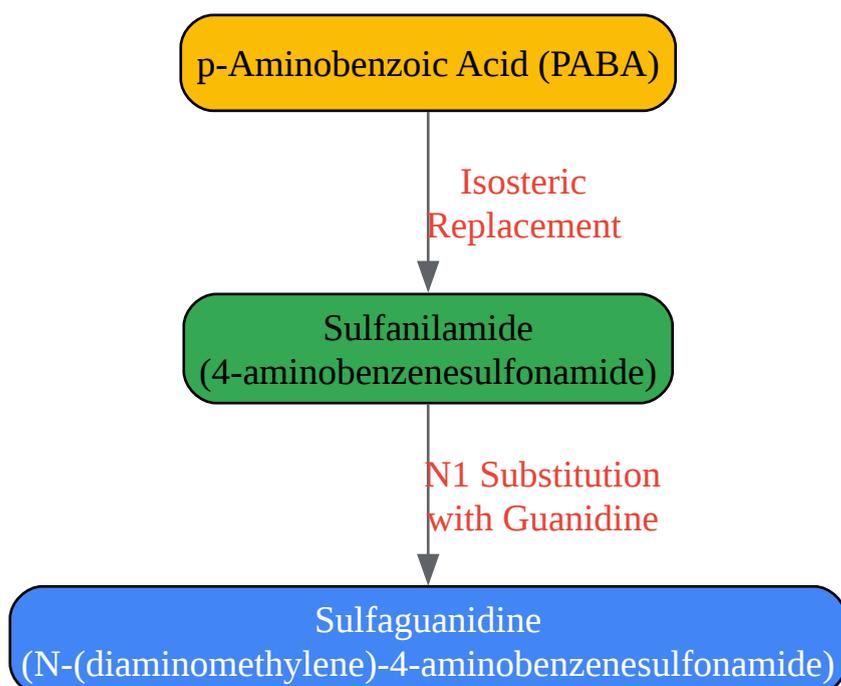
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Introduction to Sulfaguanidine

Sulfaguanidine is a sulfonamide antibiotic that has maintained relevance due to its specific physicochemical properties and specialized applications. As a derivative of sulfanilamide, its core structure consists of a sulfonamide group linked to a guanidine moiety [1]. The figure below illustrates the core structural relationship between sulfanilamide and **sulfaguanidine**.



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Structural derivation of **sulfaguanidine** from the sulfanilamide core.

Its primary **mechanism of action** is historically rooted in the competitive inhibition of bacterial dihydropteroate synthase. This enzyme is crucial for the incorporation of *para*-aminobenzoic acid (PABA) into folic acid, thereby depleting nucleotides and inhibiting bacterial growth [2]. A key differentiator for **sulfaguanidine** is its **high pKa of approximately 12.1** [3]. This makes the molecule predominantly positively charged at physiological pH, which is directly responsible for its **poor absorption from the gastrointestinal tract** [2] [1]. This property historically led to its classification as a "Sulfonamide Limited to the Gastrointestinal Tract" [2], aiming to act locally on gut flora.

Current Applications and Market Outlook

Although its human medical use has declined, **sulfaguanidine** remains significant in several sectors. The global market is projected to grow from an estimated USD 120 million in 2024 to USD 180 million by 2033, with a compound annual growth rate (CAGR) of 5.5% [4]. Another analysis projects a stronger CAGR of 10.6% from 2025 to 2032, driven by demand in developing regions and veterinary applications [5].

The table below summarizes its primary contemporary uses:

Application Area	Specific Use	Key Rationale & Findings
Veterinary Medicine [6]	Treatment of bacterial infections in livestock (cattle, pigs, poultry), such as enteritis.	Cost-effectiveness; improves animal health and productivity; reports of faster recovery and lower mortality.
Industrial Chemistry [6]	Manufacturing of dyes and pigments, particularly azo dyes.	Chemical properties facilitate synthesis; provides consistent colorfastness and high yield.
Agriculture [6]	Component in fungicide and pesticide formulations.	Antimicrobial properties help control plant pathogens; can increase crop yields.
Pharmaceutical R&D [6]	Foundation for developing new antibiotic derivatives.	Aims to overcome bacterial resistance issues associated with traditional

Application Area	Specific Use	Key Rationale & Findings
Analytical Chemistry [6] [3]	Reagent in laboratory assays and solid-phase extraction.	Stability and reactivity are suitable for detecting bacterial contamination and analyzing environmental water samples.

Technical Data and Properties

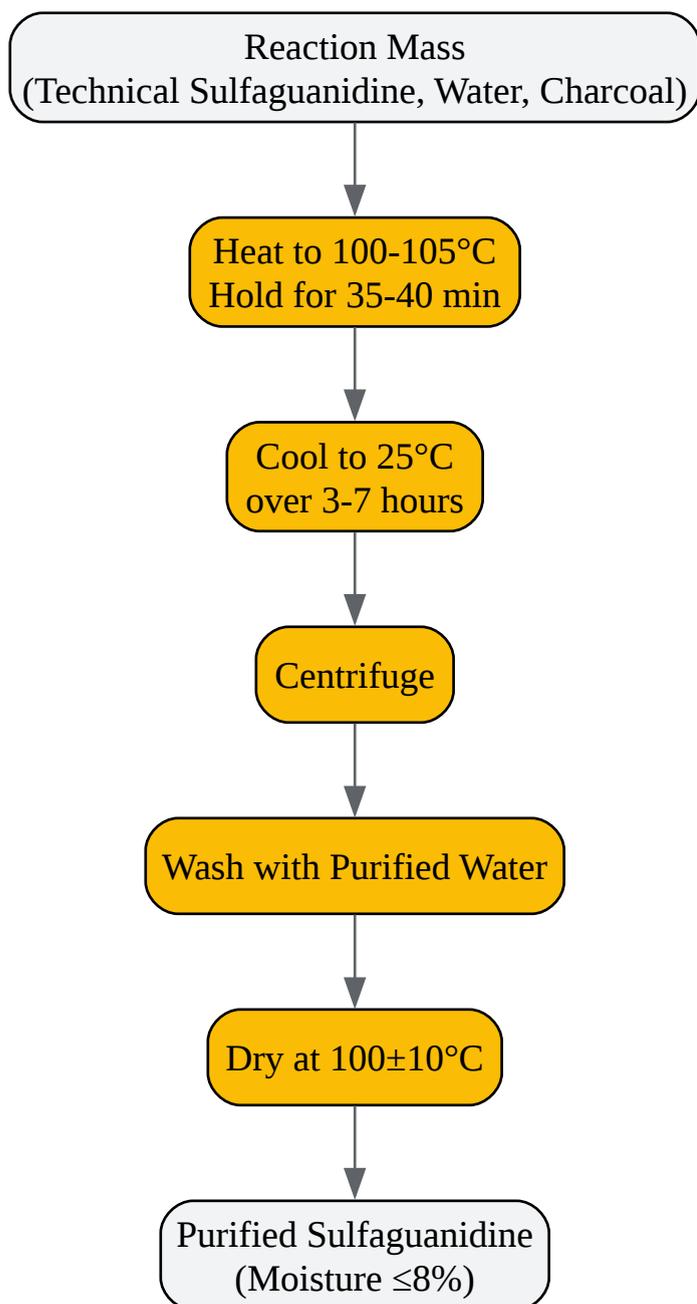
For research and development purposes, the key technical data is summarized below.

Property	Details
Chemical Name	N-(4-aminobenzenesulfonyl)guanidine [7]
Molecular Formula	C ₇ H ₁₀ N ₄ O ₂ S [7]
Average Molecular Weight	214.24 g/mol [7]
CAS Number	57-67-0 [7]
Chemical Structure	Aromatic benzenesulfonamide with a guanidine substituent on the sulfonamide nitrogen (N1) [7] [1].
ATC Code	A07AB03 [7] (Antidiarrheals, intestinal antiinflammatory/antiinfective agents).
pKa	~12.1 [3] (Strongly basic).
Solubility	0.805 mg/mL (predicted) [7]. Generally soluble in aqueous alkali hydroxides [1].
Log P	-1.22 (Hydrophilic) [1].

Experimental Protocols and Modern Research

Synthesis and Purification

Recent patent literature describes improved synthesis methods. One modern preparation involves a purification process to achieve compendial grade quality. The workflow for this method is shown below.



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*Workflow for a modern **sulfaguanidine** purification process [8].*

The washing step continues until impurities are reduced to specified limits: **chlorides** $\leq 0.02\%$ and **sulfates** $\leq 0.04\%$ [8].

Analytical and Environmental Detection

A specific **Molecularly Imprinted Polymer (MIP)** solid-phase extraction method has been developed to isolate **sulfaguanidine** from complex water samples, addressing its challenging physicochemical properties [3].

- **Template and Monomers:** **Sulfaguanidine** is used as the template molecule. The functional monomer is **methacrylic acid (MAA)**, and the cross-linker is **ethylene glycol dimethacrylate (EDGMA)**, polymerized in acetonitrile [3].
- **SPE Procedure:** The resulting MIP (MIPMAA) is packed into SPE cartridges. Water samples are loaded, and interfering compounds are washed away. The target **sulfaguanidine** is then eluted with a methanol-acetic acid mixture, leading to significantly improved recovery rates for analysis [3].

Future Perspectives and Research Directions

Research and commercial interest in **sulfaguanidine** are evolving in several key areas:

- **Combating Antibiotic Resistance:** There is ongoing R&D into **sulfaguanidine** derivatives to create next-generation antibiotics with improved efficacy and safety profiles [6].
- **Safety and Allergy Management:** A 2025 study externally validated the **SULF-FAST** clinical decision rule, a tool for stratifying patients' risk of sulfonamide antibiotic allergy. A SULF-FAST score of <3 was associated with a $>95\%$ rate of negative direct oral challenge, allowing for safer patient delabeling [9].
- **Market and Regulatory Trends:** The market growth is fueled by veterinary and industrial demand. However, this is tempered by **increasingly tight global regulations** on antibiotic use and environmental concerns, particularly regarding antibiotic residues [6] [5] [4].

Conclusion

Sulfaguanidine serves as a compelling example of a classic pharmaceutical agent that has found sustained, niche utility. Its unique physicochemical properties, which initially defined its therapeutic application, now underpin its value in veterinary science, industrial processes, and analytical chemistry. Future growth and

relevance will be driven by innovation in derivative development, sophisticated analytical methods for environmental monitoring, and careful adherence to an evolving regulatory landscape.

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